

A Comparative Guide to the ^1H NMR Spectrum of Boc-Val-Ala-OH

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Compound of Interest

Compound Name: *Boc-Val-Ala-OH*

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For researchers and professionals in drug development and peptide chemistry, Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for structural elucidation. This guide provides a detailed comparison of the ^1H NMR spectrum of the dipeptide **Boc-Val-Ala-OH** against a common alternative, Fmoc-Val-Ala-OH. The data presented herein, including predicted chemical shifts and coupling constants, serves as a valuable resource for the identification and characterization of these widely used building blocks in peptide synthesis.

Comparison of ^1H NMR Spectral Data

The following table summarizes the predicted ^1H NMR spectral data for **Boc-Val-Ala-OH** and provides a comparison with the expected data for Fmoc-Val-Ala-OH. These predictions are based on the analysis of their constituent amino acids and known trends in peptide NMR spectroscopy.

Proton Assignment	Boc-Val-Ala-OH (Predicted)	Fmoc-Val-Ala-OH (Predicted)
Boc Group		
(CH ₃) ₃ C-	~1.44 ppm (s, 9H)	-
Fmoc Group		
Aromatic Protons	-	~7.30-7.90 ppm (m, 8H)
CH ₂	-	~4.20-4.50 ppm (m, 2H)
CH	-	~4.20-4.50 ppm (m, 1H)
Valine Residue		
α-CH	~4.0-4.2 ppm (dd, 1H)	~4.1-4.3 ppm (dd, 1H)
β-CH	~2.0-2.2 ppm (m, 1H)	~2.1-2.3 ppm (m, 1H)
γ-CH ₃	~0.9-1.0 ppm (d, 6H)	~0.9-1.1 ppm (d, 6H)
NH (Amide)	~6.5-7.0 ppm (d, 1H)	~6.7-7.2 ppm (d, 1H)
Alanine Residue		
α-CH	~4.3-4.5 ppm (q, 1H)	~4.4-4.6 ppm (q, 1H)
β-CH ₃	~1.3-1.5 ppm (d, 3H)	~1.4-1.6 ppm (d, 3H)
NH (Amide)	~7.0-7.5 ppm (d, 1H)	~7.2-7.7 ppm (d, 1H)
Carboxyl Group		
COOH	>10 ppm (br s, 1H)	>10 ppm (br s, 1H)

Note: Chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference. Multiplicity is indicated as s (singlet), d (doublet), dd (doublet of doublets), t (triplet), q (quartet), m (multiplet), and br s (broad singlet). The exact chemical shifts can vary depending on the solvent, concentration, and temperature.

Experimental Protocol for ^1H NMR Spectroscopy of Dipeptides

This section details a standard protocol for the acquisition of a ^1H NMR spectrum for dipeptides such as **Boc-Val-Ala-OH**.

1. Sample Preparation:

- **Sample Concentration:** For optimal signal intensity, prepare the peptide sample at a concentration of 1-5 mM.[\[1\]](#)
- **Solvent:** Dissolve the dipeptide in a suitable deuterated solvent. Common choices include Dimethyl Sulfoxide- d_6 (DMSO-d_6) or Chloroform- d (CDCl_3). DMSO-d_6 is often preferred as it can help to resolve amide proton signals which may exchange with protic solvents.
- **Procedure:**
 - Weigh an appropriate amount of the dipeptide (typically 1.5-7.5 mg for a 1-5 mM solution in 0.5 mL of solvent).[\[1\]](#)
 - Transfer the solid to a clean, dry NMR tube.
 - Add the deuterated solvent (typically 0.5-0.6 mL).
 - Gently vortex or sonicate the sample to ensure complete dissolution.

2. NMR Instrument Parameters:

- **Spectrometer:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- **Temperature:** Maintain a constant temperature, typically 298 K (25 °C), to ensure reproducibility.[\[1\]](#)
- **Experiment:** A standard 1D proton experiment is typically sufficient.
- **Acquisition Parameters:**

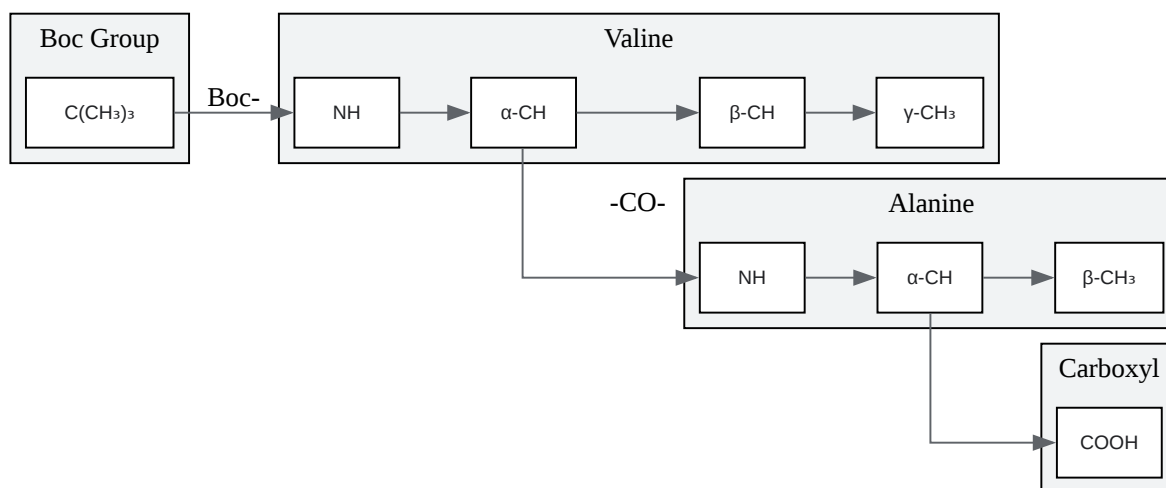
- Number of Scans: 16 to 64 scans are generally adequate, depending on the sample concentration.
- Relaxation Delay: A relaxation delay of 1-2 seconds is typically used.
- Spectral Width: A spectral width of approximately 12-16 ppm is appropriate to cover the expected range of proton signals.

3. Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase the resulting spectrum to obtain a pure absorption lineshape.
- Reference the spectrum using the residual solvent peak or an internal standard (e.g., Tetramethylsilane, TMS, at 0 ppm).
- Integrate the signals to determine the relative number of protons for each resonance.
- Analyze the splitting patterns (multiplicity) and coupling constants (J-values) to aid in peak assignment.

Visualization of Boc-Val-Ala-OH Structure and ^1H NMR Assignments

The following diagram illustrates the chemical structure of **Boc-Val-Ala-OH** with key proton groups labeled, corresponding to the assignments in the data table.



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Caption: Structure of **Boc-Val-Ala-OH** with key proton groups.

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References

- 1. nmr-bio.com [nmr-bio.com]
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